

# Personal protective equipment for handling BMS-195270

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## Compound of Interest

Compound Name: BMS-195270

Cat. No.: B1667180

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## Essential Safety and Handling Guide for BMS-195270

For researchers, scientists, and drug development professionals working with **BMS-195270**, a comprehensive understanding of safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE) and Handling

While the Safety Data Sheet (SDS) for **BMS-195270** from suppliers like MedchemExpress and GlpBio classifies it as not a hazardous substance or mixture under the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed to minimize exposure.<sup>[1][2]</sup>

**Engineering Controls:** It is recommended to handle **BMS-195270** in a well-ventilated area.<sup>[2]</sup> If available, use a chemical fume hood for all procedures that may generate dust or aerosols.

**Personal Protective Equipment:**

- **Eye Protection:** Wear chemical safety goggles or glasses.
- **Hand Protection:** Wear appropriate chemical-resistant gloves. While specific breakthrough times are not available due to the non-hazardous classification, nitrile gloves are a common

choice for handling research compounds.<sup>[3]</sup>

- **Skin and Body Protection:** A laboratory coat should be worn. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Under normal handling conditions with adequate ventilation, respiratory protection is not typically required. If dusts are generated, a NIOSH-approved respirator may be appropriate.

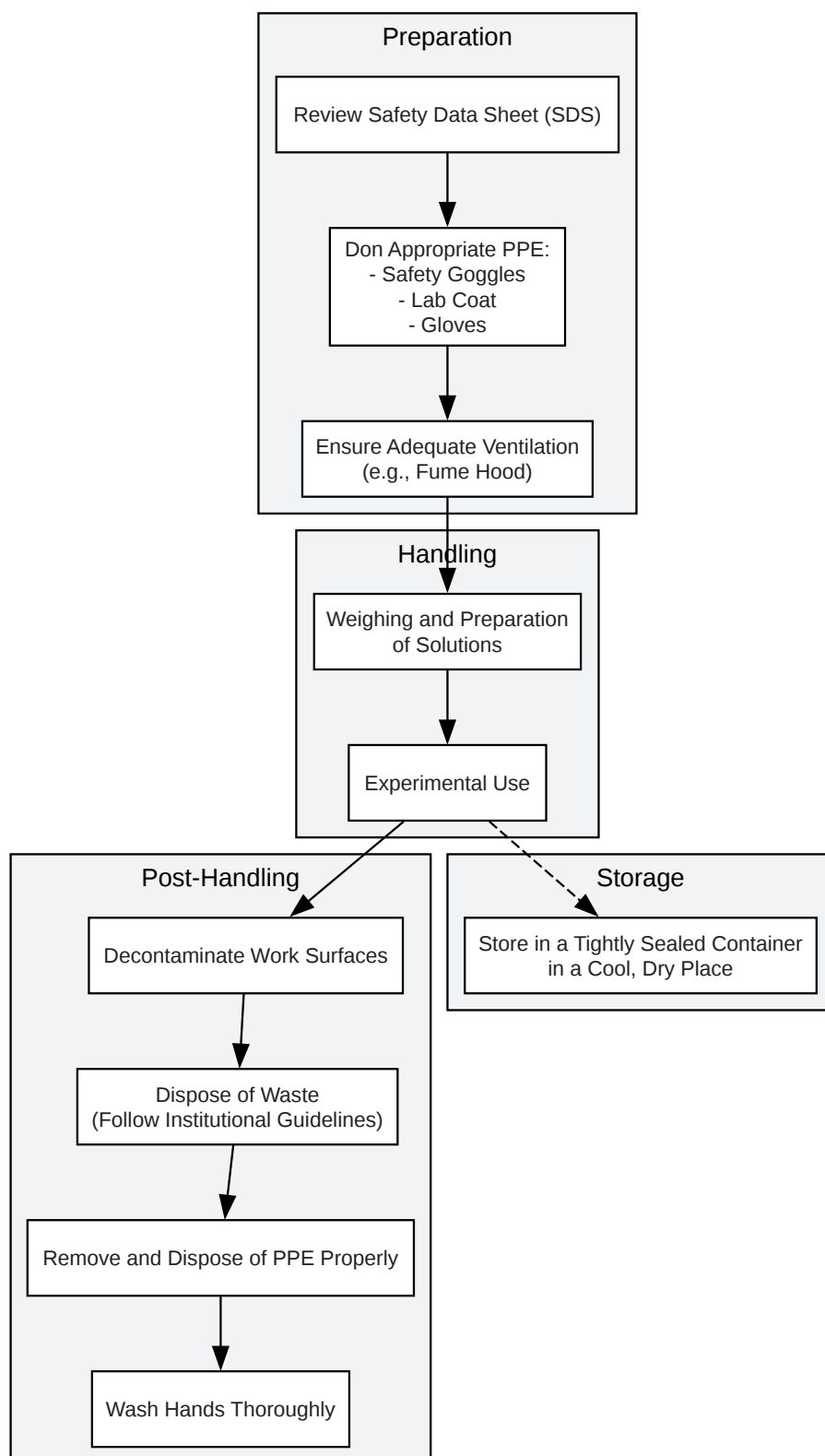
## Quantitative Data for Personal Protective Equipment

No specific quantitative data, such as occupational exposure limits or glove breakthrough times, are available for **BMS-195270**, as it is not classified as a hazardous substance.<sup>[1][2]</sup> The following table summarizes the general recommendations for PPE.

Personal Protective Equipment	Recommendations and Specifications
Eye Protection	Safety glasses or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Not generally required with adequate ventilation.
Skin and Body Protection	Laboratory coat.

## Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **BMS-195270**.



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Safe handling workflow for **BMS-195270**.

## First Aid and Emergency Procedures

In the event of exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.<sup>[1]</sup><sup>[2]</sup>
- Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops.<sup>[1]</sup><sup>[2]</sup>
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.<sup>[1]</sup><sup>[2]</sup>
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.<sup>[1]</sup><sup>[2]</sup>

## Spills and Disposal

Spill Response:

In case of a spill, wear appropriate PPE. For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, prevent further leakage if safe to do so and contain the spill.

Disposal:

Dispose of **BMS-195270** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's environmental health and safety office for specific guidance.

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## References

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